

# Protocol for Preparing NVS-MLLT-1 Stock Solution in DMSO

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## Compound of Interest

Compound Name: *Nvs mllt-1*

Cat. No.: *B10821026*

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## Application Note

This document provides a detailed protocol for the preparation of a stock solution of NVS-MLLT-1, a selective inhibitor of the YEATS domain of MLLT1 and MLLT3, using dimethyl sulfoxide (DMSO) as the solvent. This protocol is intended for researchers, scientists, and drug development professionals working in areas such as epigenetics and oncology. Adherence to this protocol will ensure the accurate and consistent preparation of NVS-MLLT-1 stock solutions for use in various downstream biological assays.

NVS-MLLT-1 is a potent small molecule inhibitor with IC<sub>50</sub> values of 150 nM and 254 nM for MLLT1 and MLLT3, respectively. Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This protocol outlines the necessary materials, safety precautions, and a step-by-step procedure for solubilizing NVS-MLLT-1 in DMSO to a desired concentration.

## Quantitative Data Summary

The following table summarizes the key quantitative data for NVS-MLLT-1:

Property	Value	Reference(s)
Molecular Weight (MW)	385.47 g/mol	
Chemical Formula	C <sub>23</sub> H <sub>23</sub> N <sub>5</sub> O	
Appearance	Solid	[1]
Solubility in DMSO	Up to 100 mM	
Recommended Storage	-20°C	

## Experimental Protocol

This protocol describes the preparation of a 10 mM stock solution of NVS-MLLT-1 in DMSO. The concentration can be adjusted based on experimental needs and the high solubility of NVS-MLLT-1 in DMSO.

## Materials

- NVS-MLLT-1 powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (e.g., 1.5 mL or 2 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and appropriate chemical-resistant gloves (e.g., nitrile gloves)

## Safety Precautions

- Work in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE at all times.

- DMSO can facilitate the absorption of other chemicals through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for NVS-MLLT-1 and DMSO before starting the procedure.

## Procedure

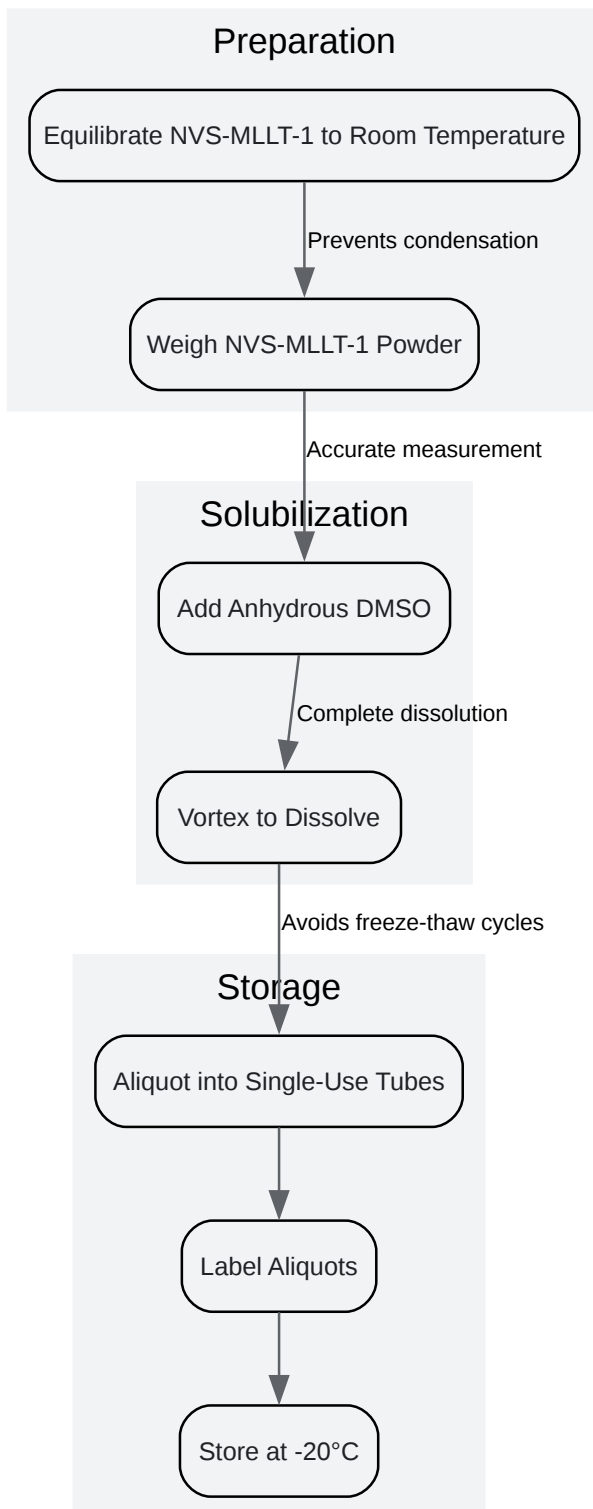
- **Equilibration:** Before opening, allow the vial of NVS-MLLT-1 powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture inside the vial, which could affect the stability of the compound.
- **Weighing:** Tare a clean, empty microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of NVS-MLLT-1 powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh out 3.855 mg of NVS-MLLT-1.
  - **Calculation:**
    - $\text{Mass (mg)} = \text{Desired Concentration (mM)} * \text{Volume (mL)} * \text{Molecular Weight (g/mol)} / 1000$
    - $\text{Mass (mg)} = 10 \text{ mM} * 1 \text{ mL} * 385.47 \text{ g/mol} / 1000 = 3.855 \text{ mg}$
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the NVS-MLLT-1 powder. For the example above, add 1 mL of DMSO.
- **Dissolution:** Close the tube tightly and vortex the solution for 1-2 minutes until the NVS-MLLT-1 powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles. If necessary, gentle warming (e.g., in a 37°C water bath for a few minutes) or sonication can aid in dissolution.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Labeling:** Clearly label each aliquot with the name of the compound (NVS-MLLT-1), the concentration (e.g., 10 mM), the solvent (DMSO), the date of preparation, and your initials.

- Long-term Storage: Store the aliquots at -20°C for long-term storage. When needed for an experiment, thaw a single aliquot at room temperature and use it immediately. Discard any unused portion of the thawed aliquot to maintain the integrity of the stock.

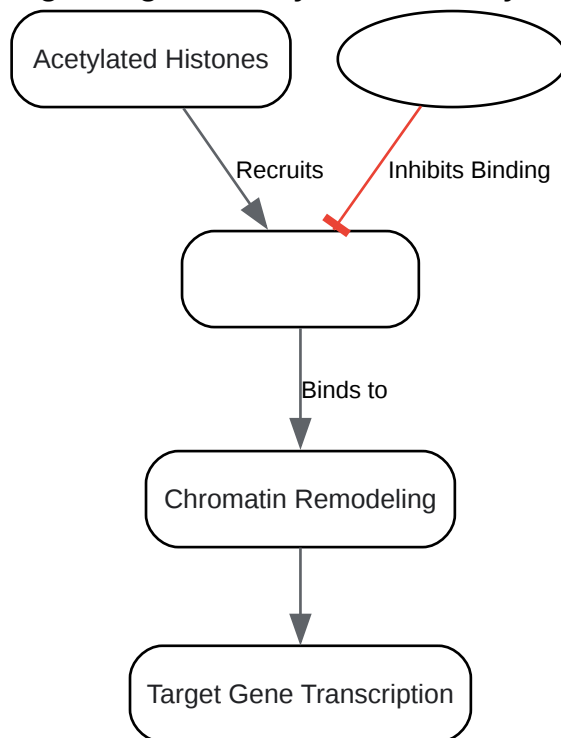
## Visualizations

### Experimental Workflow for NVS-MLLT-1 Stock Solution Preparation

## Workflow for NVS-MLLT-1 Stock Solution Preparation



## Simplified Signaling Pathway Inhibition by NVS-MLLT-1



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## References

- 1. caymanchem.com [caymanchem.com]
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